

Menaquinone-4-13C6: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Menaquinone-4-13C6	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Menaquinone-4-13C6** (MK-4-13C6), a stable isotope-labeled form of Menaquinone-4 (Vitamin K2). This document is intended for researchers, scientists, and drug development professionals, offering key physicochemical data, a detailed experimental protocol for its use as an internal standard, and an exploration of the signaling pathways of its unlabeled analogue, Menaquinone-4.

Physicochemical Properties of Menaquinone-4-13C6

Menaquinone-4-13C6 is a valuable tool in metabolic and pharmacokinetic research, primarily utilized as an internal standard for the accurate quantification of Menaquinone-4 in biological matrices by mass spectrometry.[1] Its physical and chemical properties are summarized below.



Property	Value	Reference
CAS Number	A specific CAS number for the 13C6 labeled version is not consistently provided; the unlabeled CAS is 863-61-6.	N/A
Molecular Formula	C ₂₅ ¹³ C ₆ H ₃₆ O ₂	[1]
Molecular Weight	450.60 g/mol	
Appearance	Solid at room temperature	[1]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[1]
Solubility	Soluble in DMSO and other organic solvents.	[1]

Experimental Protocol: Quantification of Menaquinone-4 using Menaquinone-4-13C6 Internal Standard by LC-MS/MS

The following protocol is a representative method for the quantification of Menaquinone-4 in human serum using **Menaquinone-4-13C6** as an internal standard. This method is based on established protocols for the analysis of menaquinones by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Materials and Reagents

- Menaquinone-4 (analytical standard)
- Menaquinone-4-13C6 (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)



- Isopropanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (ultrapure)
- Human serum (blank)

Preparation of Standard and Internal Standard Solutions

- Primary Stock Solutions (1 mg/mL): Prepare primary stock solutions of Menaquinone-4 and
 Menaquinone-4-13C6 by dissolving the appropriate amount of each compound in methanol.
- Working Standard Solutions: Prepare a series of working standard solutions of Menaquinone-4 by serial dilution of the primary stock solution with methanol to achieve a concentration range suitable for the calibration curve (e.g., 1 ng/mL to 1000 ng/mL).
- Internal Standard Working Solution: Prepare a working solution of Menaquinone-4-13C6 at a fixed concentration (e.g., 100 ng/mL) by diluting the primary stock solution with methanol.

Sample Preparation (Protein Precipitation)

- To 100 μL of serum sample, standard, or quality control, add 200 μL of the **Menaquinone-4- 13C6** internal standard working solution.
- · Vortex for 30 seconds to mix.
- Add 600 μL of ice-cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μL of the initial mobile phase composition.
- Vortex for 30 seconds and transfer to an autosampler vial for LC-MS/MS analysis.



LC-MS/MS Conditions

The following are typical LC-MS/MS parameters. Optimization may be required based on the specific instrumentation used.

Parameter	Condition	
LC System	UPLC or HPLC system	
Column	C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μm)	
Mobile Phase A	0.1% Formic acid in Water	
Mobile Phase B	0.1% Formic acid in Methanol/Isopropanol (1:1, v/v)	
Gradient	Start with 80% B, increase to 100% B over 5 min, hold for 2 min, return to initial conditions	
Flow Rate	0.3 mL/min	
Column Temperature	40°C	
Injection Volume	5 μL	
Mass Spectrometer	Triple quadrupole mass spectrometer	
Ionization Mode	Positive Electrospray Ionization (ESI+)	
MRM Transitions	Menaquinone-4:m/z 445.3 → 187.1Menaquinone-4-13C6:m/z 451.3 → 193.1	
Collision Energy	Optimized for each transition	

Data Analysis

Quantification is performed by constructing a calibration curve from the peak area ratio of Menaquinone-4 to **Menaquinone-4-13C6** versus the concentration of the Menaquinone-4 standards. The concentration of Menaquinone-4 in unknown samples is then determined from this curve.



Signaling Pathways of Menaquinone-4

Menaquinone-4 (MK-4) is not only a vital cofactor in the carboxylation of vitamin K-dependent proteins but also acts as a signaling molecule that regulates gene expression, particularly in bone metabolism. A key mechanism involves its function as a ligand for the steroid and xenobiotic receptor (SXR), also known as the pregnane X receptor (PXR).

SXR/PXR-Mediated Gene Regulation

MK-4 binds to and activates SXR, a nuclear receptor that plays a crucial role in xenobiotic metabolism and bone homeostasis. This activation leads to the transcriptional regulation of various target genes.



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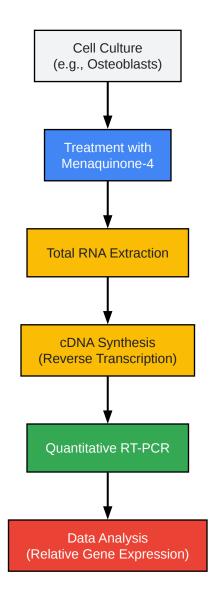
Caption: SXR/PXR signaling pathway activated by Menaquinone-4.

Upon entering the cell, MK-4 translocates to the nucleus and binds to the SXR receptor. This ligand-receptor complex then forms a heterodimer with the retinoid X receptor (RXR). The SXR/RXR heterodimer binds to specific response elements in the promoter regions of target genes, thereby modulating their transcription.

Experimental Workflow for Gene Expression Analysis

The effect of MK-4 on gene expression can be investigated using quantitative real-time PCR (qRT-PCR). The following diagram outlines a typical workflow.





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Caption: Experimental workflow for analyzing MK-4 induced gene expression.

This workflow allows for the quantification of changes in the mRNA levels of specific genes in response to MK-4 treatment, providing insights into its regulatory functions.

Conclusion

Menaquinone-4-13C6 is an indispensable tool for the accurate and reliable quantification of Menaquinone-4 in complex biological samples. Its use as an internal standard in LC-MS/MS-based methods is crucial for pharmacokinetic and metabolic studies. Furthermore, understanding the signaling pathways of Menaquinone-4, particularly its role as a ligand for the



SXR/PXR nuclear receptor, opens avenues for research into its therapeutic potential, especially in the context of bone health and osteoporosis. This guide provides a foundational resource for researchers and professionals working with this important molecule.

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References

- 1. Menaquinone-4-13C6 (Vitamin K2(MK-4)-13C6; Menaquinone K4-13C6) | Endogenous Metabolite | | Invivochem [invivochem.com]
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